

# Calculating Kanamycin Working Concentration from Stock: An Application Note and Protocol

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Compound of Interest		
Compound Name:	Kanamycin	
Cat. No.:	B1591234	Get Quote

## Introduction

**Kanamycin** is an aminoglycoside antibiotic widely employed in molecular biology and biotechnology as a selective agent for bacteria transformed with plasmids conferring **kanamycin** resistance.[1][2] It functions by binding to the 30S ribosomal subunit, leading to mistranslation of mRNA and ultimately inhibiting protein synthesis.[1][2] For effective selection, it is crucial to use **kanamycin** at an appropriate working concentration. This document provides a detailed protocol for the preparation of a **kanamycin** stock solution and the subsequent calculation and dilution to achieve a desired working concentration in culture media.

## **Quantitative Data Summary**

The following table summarizes key quantitative data for the preparation and use of **kanamycin** solutions.



Parameter	Value	Source(s)
Chemical Name	Kanamycin Sulfate	[1][2]
Molecular Formula	C18H36N4O11 · H2SO4	[1]
Molecular Weight	582.58 g/mol (Kanamycin A Sulfate)	[2]
Common Stock Concentrations	50 mg/mL, 100 mg/mL	[1][3][4]
Recommended Working Concentration	20 - 100 μg/mL	[1][5]
Typical Working Concentration	50 μg/mL	[2][6]
Storage of Stock Solution	-20°C	[1][3][4]

# Experimental Protocols Preparation of Kanamycin Stock Solution (50 mg/mL)

This protocol outlines the steps to prepare a 1000X stock solution of **kanamycin** at a concentration of 50 mg/mL.

### Materials:

- Kanamycin sulfate powder
- Sterile distilled or deionized water
- Sterile 15 mL or 50 mL conical tube
- 0.22 μm syringe filter
- Sterile syringe
- Sterile microcentrifuge tubes (1.5 mL)
- Vortex mixer



Analytical balance and weigh boat

#### Procedure:

- In a suitable weighing vessel, carefully weigh out 0.5 g of kanamycin sulfate powder.[4]
- Transfer the powder to a sterile 15 mL conical tube.
- Add 10 mL of sterile distilled or deionized water to the tube.[4][7]
- Vortex the solution until the kanamycin sulfate is completely dissolved.[4]
- Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile conical tube.[3][4]
- Aliquot the sterilized stock solution into sterile 1.5 mL microcentrifuge tubes.
- Label the tubes clearly with the name of the antibiotic, concentration, and date of preparation.
- Store the aliquots at -20°C.[3][4]

## **Calculation of Kanamycin Working Concentration**

The dilution of the stock solution to the final working concentration can be calculated using the following formula:

 $C_1V_1 = C_2V_2[5][8][9][10]$ 

#### Where:

- C<sub>1</sub> = Concentration of the stock solution (e.g., 50 mg/mL)
- V<sub>1</sub> = Volume of the stock solution to be used (the unknown value)
- C<sub>2</sub> = Desired final working concentration (e.g., 50 μg/mL)
- V<sub>2</sub> = Final volume of the culture medium (e.g., 100 mL)



### Example Calculation:

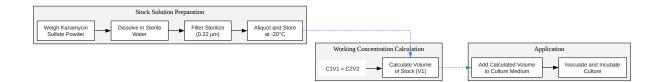
To prepare 100 mL of LB agar with a final **kanamycin** concentration of 50  $\mu$ g/mL using a 50 mg/mL stock solution:

- Ensure units are consistent. Convert the stock solution concentration from mg/mL to μg/mL:
   50 mg/mL \* 1000 μg/mg = 50,000 μg/mL
- Rearrange the formula to solve for V<sub>1</sub>: V<sub>1</sub> = (C<sub>2</sub> \* V<sub>2</sub>) / C<sub>1</sub>
- Substitute the known values into the formula:  $V_1$  = (50  $\mu$ g/mL \* 100 mL) / 50,000  $\mu$ g/mL  $V_1$  = 5000 / 50,000 mL  $V_1$  = 0.1 mL
- Convert the volume to a more easily measurable unit if necessary: 0.1 mL \* 1000  $\mu$ L/mL = 100  $\mu$ L

Therefore, 100  $\mu$ L of a 50 mg/mL **kanamycin** stock solution should be added to 100 mL of culture medium to achieve a final concentration of 50  $\mu$ g/mL.[5]

## **Visualized Workflow**

The following diagram illustrates the logical workflow from stock solution preparation to the final application in culture media.



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Caption: Workflow for **Kanamycin** Working Concentration Preparation.

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- To cite this document: BenchChem. [Calculating Kanamycin Working Concentration from Stock: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591234#calculating-kanamycin-working-concentration-from-stock]

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